

The 6-Methoxyquinazoline Scaffold: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: 6-Methoxyquinazoline

CAS No.: 7556-92-5

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The quinazoline core is a cornerstone in modern medicinal chemistry, a "privileged scaffold" that has given rise to a multitude of clinically significant therapeutic agents.^[1] Its rigid, bicyclic structure provides an excellent platform for the spatial orientation of pharmacophoric groups, enabling precise interactions with biological targets. Among its many variations, the **6-methoxyquinazoline** moiety has emerged as a particularly fruitful starting point for the development of potent and selective kinase inhibitors, most notably targeting the Epidermal Growth Factor Receptor (EGFR).

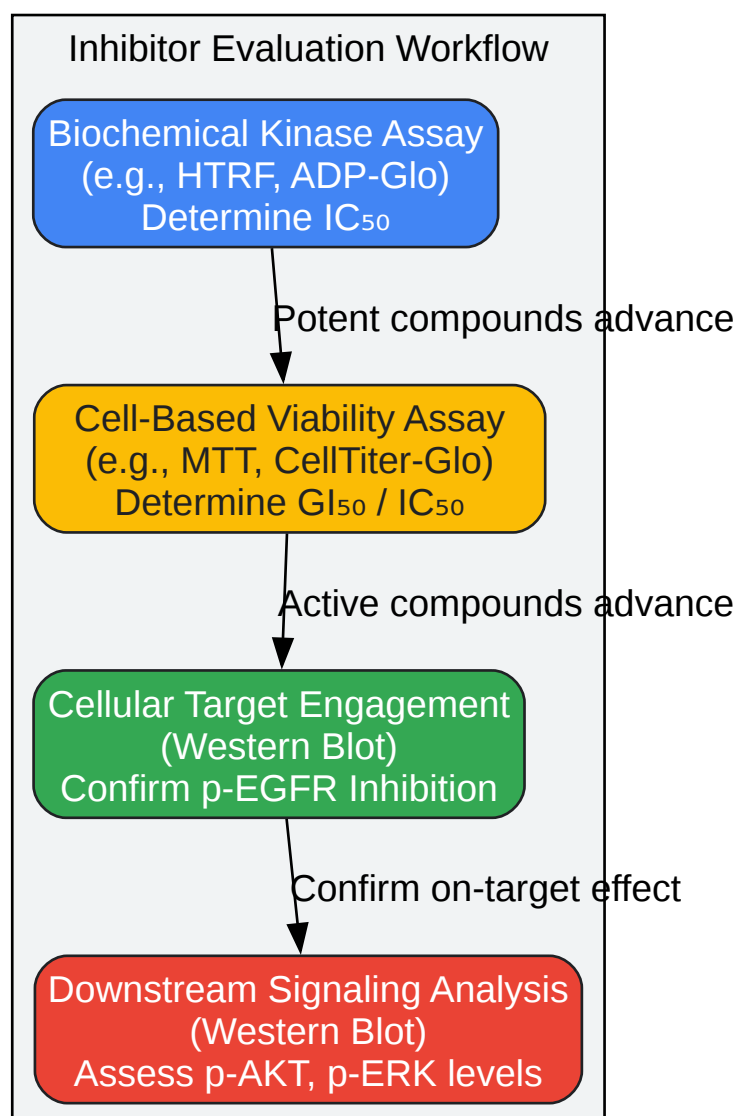
This guide provides an in-depth analysis of the structure-activity relationships (SAR) of **6-methoxyquinazoline** analogs. Moving beyond a simple catalog of compounds, we will dissect the causal relationships between specific structural modifications and their impact on biological activity. We will explore how substitutions at key positions on the quinazoline ring dictate target affinity, selectivity, and cellular potency, supported by comparative experimental data. Furthermore, this guide furnishes detailed, field-proven protocols for the key assays required to validate these molecules, ensuring a framework for rigorous and reproducible research.

The 4-Anilino-6-Methoxyquinazoline Core: A Classic Kinase Inhibitor Motif

The remarkable efficacy of 4-anilino-**6-methoxyquinazolines** as kinase inhibitors stems from their ability to function as ATP-competitive antagonists. The quinazoline ring system mimics the adenine base of ATP, allowing it to dock into the highly conserved ATP-binding pocket of the kinase domain.

The key interactions that anchor this scaffold are:

- **Hinge Binding:** The N1 nitrogen of the quinazoline ring is a critical hydrogen bond acceptor, forming a crucial interaction with the backbone NH of a methionine residue in the hinge region of the kinase (Met793 in EGFR). This interaction is a hallmark of many quinazoline-based kinase inhibitors.
- **Hydrophobic Interactions:** The anilino group at the C4 position extends into a hydrophobic pocket, further stabilizing the inhibitor-enzyme complex. Substitutions on this aniline ring are a primary driver of potency and selectivity.
- **Gatekeeper Access:** The C6 and C7 positions are solvent-exposed and point towards the entrance of the ATP-binding cleft. This allows for the addition of various substituents to fine-tune physicochemical properties like solubility and to exploit additional binding interactions without disrupting the core binding motif. The 6-methoxy group, in particular, has proven to be a favorable substituent in many successful inhibitors.



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Caption: A tiered workflow for the evaluation of **6-methoxyquinazoline** analogs.

Protocol: Biochemical EGFR Kinase Inhibition Assay

This protocol describes a continuous-read, fluorescence-based assay to determine the inherent potency (IC_{50}) of a compound against the purified EGFR kinase domain. [2] Principle: The assay measures the phosphorylation of a synthetic peptide substrate by the EGFR kinase. The amount of product formed is quantified, and the inhibition is calculated relative to a no-inhibitor control.

Materials:

- Recombinant human EGFR kinase (wild-type or mutant)
- Sox-conjugated peptide substrate (e.g., Y12-Sox)
- ATP
- Kinase reaction buffer (20 mM Tris pH 7.5, 5 mM MgCl₂, 1 mM EGTA, 0.2 mM DTT)
- Test compounds serially diluted in 100% DMSO
- 384-well, white, non-binding microtiter plates
- Fluorescence plate reader (λ_{ex} =360nm / λ_{em} =485nm)

Procedure:

- Prepare a 10X stock of the test compound by serially diluting it in 100% DMSO.
- In the 384-well plate, add 0.5 μ L of the 10X compound dilution (or DMSO for controls) to each well.
- Add 5 μ L of EGFR kinase (e.g., 5 nM final concentration) in 1X kinase buffer to each well.
- Pre-incubate the plate for 30 minutes at room temperature to allow the compound to bind to the kinase.
- Prepare a master mix of ATP and peptide substrate in 1X kinase buffer (e.g., to achieve final concentrations of 15 μ M ATP and 5 μ M peptide).
- Initiate the kinase reaction by adding 45 μ L of the ATP/peptide substrate mix to each well.
- Immediately place the plate in the plate reader and monitor the increase in fluorescence every ~70 seconds for 30-60 minutes.
- Calculate the initial velocity (slope of the linear portion of the fluorescence vs. time curve) for each reaction.

- Plot the initial velocity against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC_{50} value.

Protocol: Cell Viability (MTT) Assay

This colorimetric assay measures the metabolic activity of cells, which serves as an indicator of cell viability and proliferation. [3][4] Principle: The yellow tetrazolium salt MTT is reduced by mitochondrial dehydrogenases in living cells to form an insoluble purple formazan product. The amount of formazan is directly proportional to the number of viable cells. [5] Materials:

- Cancer cell line of interest (e.g., A431 for EGFRwt, NCI-H1975 for EGFR L858R/T790M)
- Complete cell culture medium
- MTT solution (5 mg/mL in sterile PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well cell culture plates
- Test compounds
- Spectrophotometer (plate reader) capable of reading absorbance at 570 nm

Procedure:

- Seed cells into a 96-well plate at a predetermined optimal density (e.g., 5,000 cells/well) in 100 μ L of medium. Incubate overnight (37°C, 5% CO_2).
- Prepare serial dilutions of the test compounds in culture medium.
- Remove the old medium from the cells and add 100 μ L of the compound dilutions to the respective wells. Include vehicle (e.g., 0.1% DMSO) and no-cell (media only) controls.
- Incubate the plate for the desired exposure time (e.g., 72 hours).
- Add 10 μ L of MTT solution to each well and incubate for 2-4 hours, until a purple precipitate is visible. [6]6. Carefully remove the medium and add 100 μ L of solubilization solution to

each well to dissolve the formazan crystals.

- Mix gently on an orbital shaker to ensure complete solubilization.
- Read the absorbance at 570 nm.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control and plot the results to determine the IC₅₀ (or GI₅₀) value.

Protocol: Western Blot for Downstream Signaling

This protocol is used to confirm that the inhibitor is blocking the intended signaling pathway within the cell by assessing the phosphorylation status of key downstream proteins like AKT and ERK. [7][8] Principle: Proteins from cell lysates are separated by size via SDS-PAGE, transferred to a membrane, and probed with antibodies specific for the phosphorylated (active) and total forms of the target proteins.

Materials:

- Cell line of interest
- Test compound and appropriate ligand (e.g., EGF)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (e.g., anti-p-EGFR, anti-EGFR, anti-p-AKT, anti-AKT, anti-p-ERK, anti-ERK, anti- β -actin)
- HRP-conjugated secondary antibody

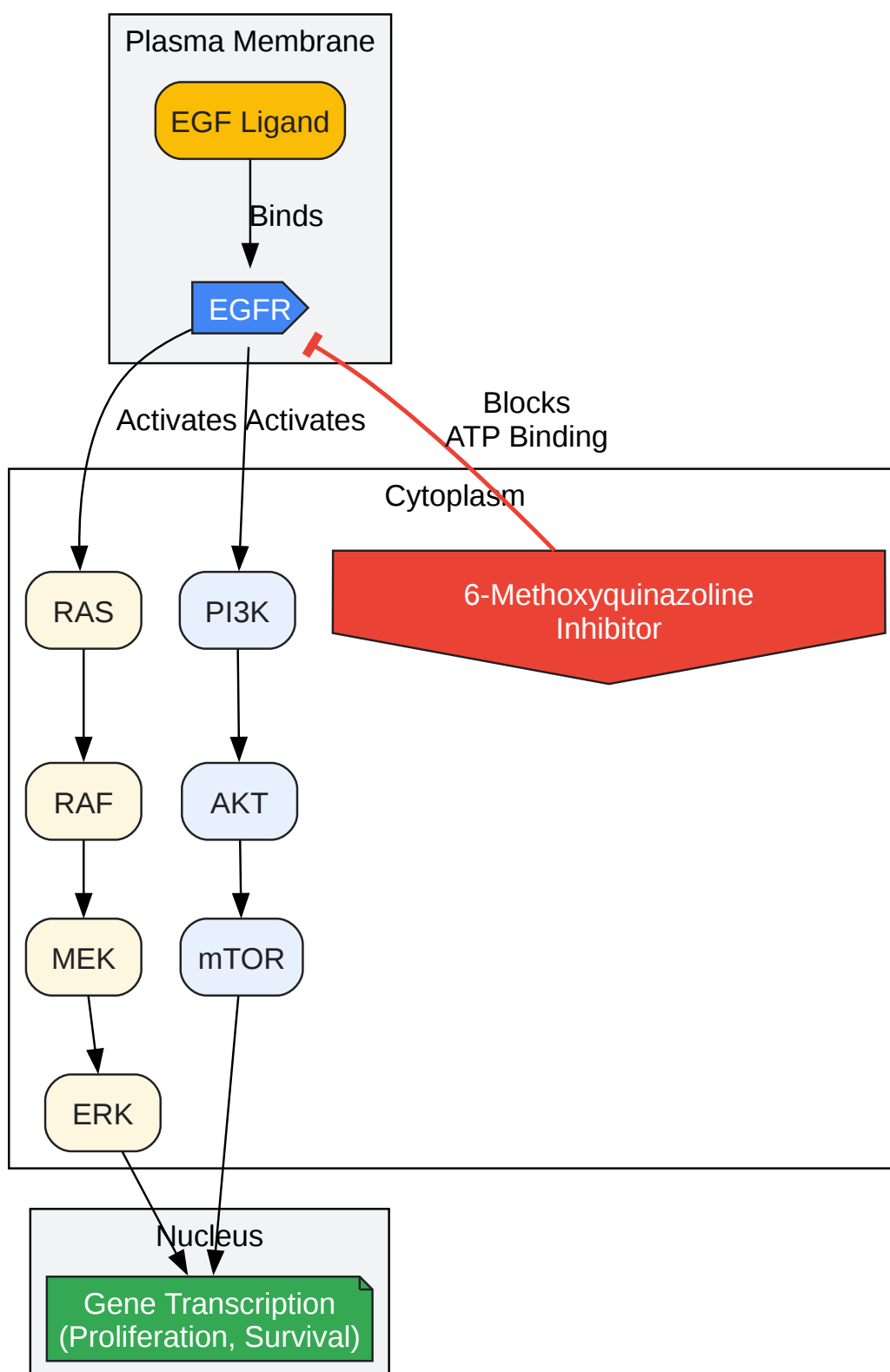
- Enhanced chemiluminescence (ECL) substrate
- Imaging system (e.g., ChemiDoc)

Procedure:

- Plate cells and grow to ~80% confluency. Serum-starve the cells overnight.
- Pre-treat cells with various concentrations of the test compound for 1-2 hours.
- Stimulate the cells with a ligand (e.g., 100 ng/mL EGF) for 15-30 minutes to activate the pathway. [9] Include unstimulated and vehicle-treated controls.
- Wash cells with ice-cold PBS and lyse with lysis buffer.
- Quantify protein concentration using a BCA assay.
- Denature 20-30 µg of protein from each sample by boiling in Laemmli sample buffer.
- Separate proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with a primary antibody against a phosphorylated protein (e.g., anti-p-EGFR) overnight at 4°C.
- Wash the membrane with TBST and incubate with an HRP-conjugated secondary antibody for 1 hour.
- Wash again, apply ECL substrate, and visualize the bands using an imaging system.
- To probe for total protein or loading control, the membrane can be stripped and re-probed with the respective antibodies (e.g., anti-EGFR, then anti-β-actin). [7]

Visualizing the Mechanism: EGFR Signaling Pathway Inhibition

6-Methoxyquinazoline analogs function by blocking the initiation of the EGFR signaling cascade. Upon binding to the kinase domain, they prevent the autophosphorylation of the receptor, thereby blocking the recruitment and activation of all downstream signaling pathways that drive cell proliferation and survival, such as the PI3K/AKT and RAS/MAPK pathways.



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Caption: Inhibition of the EGFR signaling cascade by **6-methoxyquinazoline** analogs.

Conclusion and Future Perspectives

The **6-methoxyquinazoline** scaffold is a testament to the power of structure-based drug design. Its journey from a simple heterocyclic core to a platform for generating multiple generations of kinase inhibitors is a story of meticulous SAR exploration. The key takeaways are clear: the 4-anilino group is essential for anchoring within the ATP pocket, while the C6 and C7 positions provide the critical handles for tuning potency, selectivity, and drug-like properties.

Future efforts will likely focus on developing analogs that can overcome the persistent challenge of acquired resistance. This involves designing molecules that can potentially inhibit not only single-point mutations like T790M but also the more complex mutations that arise in response to third-generation inhibitors. The exploration of novel linkers and heterocyclic moieties at the C6 position, as demonstrated by potent thiourea derivatives, remains a highly promising avenue for discovering the next generation of quinazoline-based therapeutics.

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